

# Essential Safety and Operational Guide for Handling NS3861

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## Compound of Interest

Compound Name: NS3861

Cat. No.: B10768571

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This guide provides critical safety and logistical information for the handling of **NS3861** (CAS 216853-59-7), a neuronal nicotinic acetylcholine receptor (nAChR) agonist. Adherence to these procedures is essential for ensuring personal safety and maintaining the integrity of research.

## Personal Protective Equipment (PPE)

As a compound with unfully characterized hazards, **NS3861** should be handled with caution. The following personal protective equipment is mandatory to prevent accidental exposure.

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side-shields	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Compatible with the solvents used for NS3861.
Body Protection	Laboratory coat	Should be worn to protect skin and clothing.
Respiratory Protection	Not required under normal use with adequate ventilation	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

## Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability of **NS3861** and ensuring a safe laboratory environment.

### Handling

- Ventilation: Handle **NS3861** in a well-ventilated area.
- Avoid Contact: Take measures to avoid contact with eyes, skin, and clothing.
- Avoid Ingestion and Inhalation: Do not ingest or inhale the compound.
- Personal Hygiene: Wash hands thoroughly after handling.

### Storage

- Temperature: Store **NS3861** at -20°C.[1]
- Container: Keep the container tightly closed.

- Incompatibilities: Avoid strong oxidizing agents.

## Disposal Plan

Proper disposal of **NS3861** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Disposal Method: Dispose of **NS3861** and any contaminated materials in accordance with all federal, state, and local environmental regulations.
- Container Disposal: Dispose of containers in the same manner as the unused product.

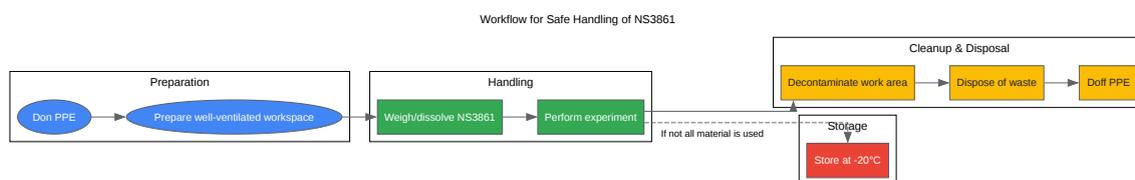
## Experimental Protocols: First Aid Measures

In the event of accidental exposure to **NS3861**, immediately follow these first aid protocols.

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek medical attention immediately.

## Workflow for Safe Handling of NS3861



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Caption: This diagram outlines the procedural flow for the safe handling of **NS3861**, from initial preparation to final disposal and storage.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
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